GSK-J1 histone deacetylase cross-reactivity testing

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Gsk-J1**

CAS No.: 1373422-53-7

Cat. No.: S529539

Get Quote

GSK-J1 Inhibitory Profile Comparison

The table below summarizes the known inhibitory activity of **GSK-J1** against its primary histone demethylase targets, based on experimental data.

Target Enzyme	Histone Substrate	Reported Inhibitory Activity / Context	Comparative Selectivity Notes
KDM6A (UTX) & **KDM6B (JMJD3)** [1] [2]	H3K27me3/me2 [2]	Originally identified as a selective inhibitor for KDM6/ [1]. Used to inhibit JMJD3 in HNSCC models [2].	N/A in provided search results.
KDM5C (JARID1C) [1]	H3K4me3/me2 [1]	~8.5-fold more potent than against KDM5B at 1 mM α-ketoglutarate [1].	More potent against KDM5C.
KDM5B (JARID1B) [1] [3]	H3K4me3/me2 [1]	Inhibited in vitro [1]; targeting reprograms melanoma cell metabolism [3].	Less potent than against KDM5C [1].
KDM5 Family (general) [1]	H3K4me3/me2 [1]	Inhibits demethylase activity in vitro [1].	N/A in provided search results.

© 2026 Smolecule. All rights reserved.

Experimental Insights and Protocols

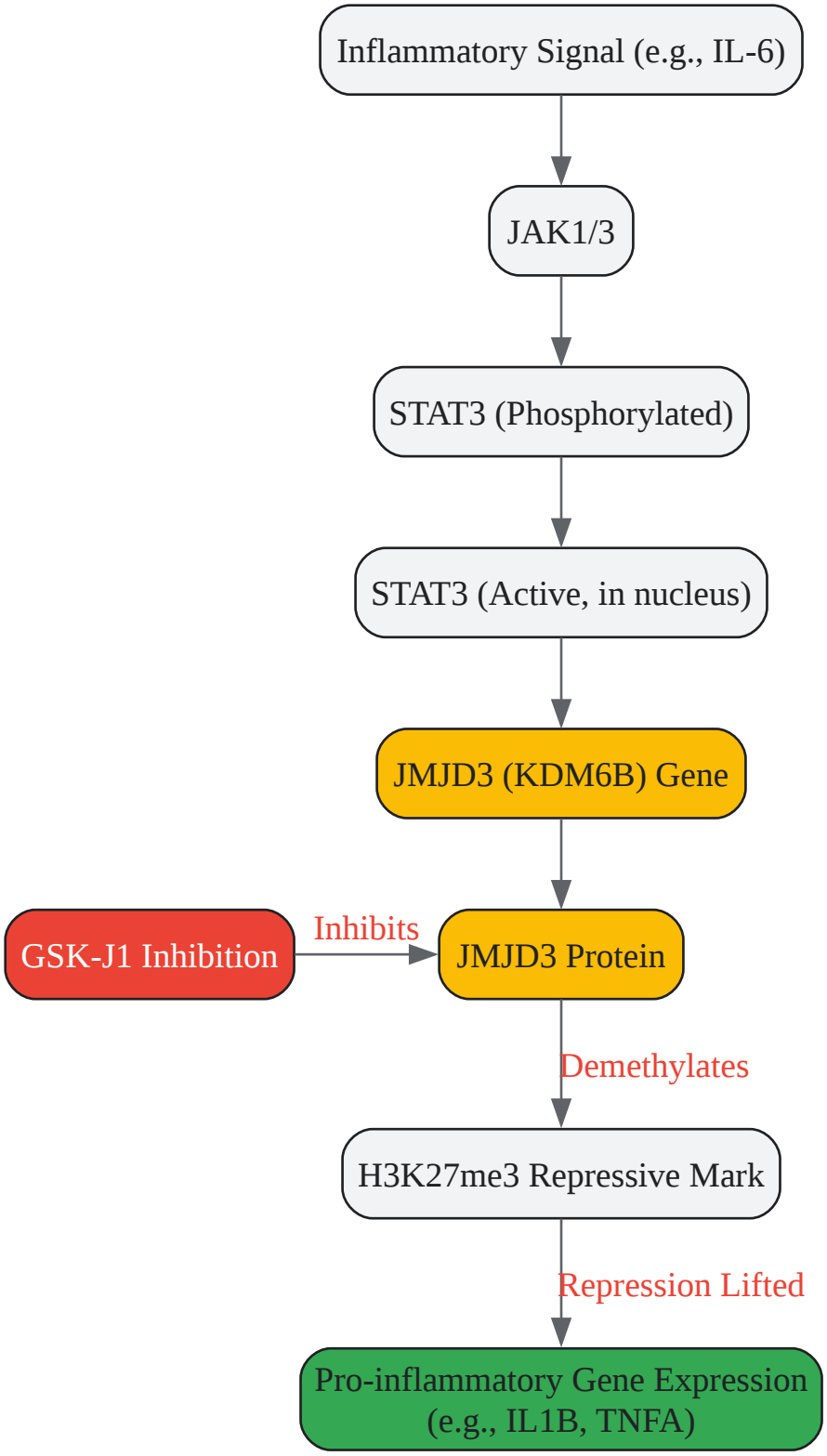
The experimental data supporting **GSK-J1**'s profile comes from established biochemical and cellular assays.

- **In Vitro Demethylase Assays**: The primary data on potency and selectivity for KDM5B vs. KDM5C was generated using **recombinant protein enzymes**. The typical protocol involves incubating the enzyme with its substrate (e.g., a methylated histone peptide) in the presence of necessary co-factors (Fe(II) and α-ketoglutarate). Demethylase activity is then measured, often using an antibody that specifically recognizes the methylated form of the histone to calculate the inhibitor's IC_{50} value [1].
- **Cellular Phenotypic Assays**: In cell-based studies, **GSK-J1**'s efficacy is confirmed through downstream phenotypic readouts. For example:
  - In head and neck squamous cell carcinoma (HNSCC), the combination of **GSK-J1** and the LSD1 inhibitor TCP impaired **cell proliferation, induced apoptosis, and triggered senescence**. These effects were quantified using **CCK-8 assays for cell viability, colony formation assays, and flow cytometry for apoptosis detection (e.g., Annexin V staining)** [2].
  - In melanoma models, **GSK-J1** treatment resulted in decreased **colony formation and invasion in three-dimensional (3D) models** [3].

GSK-J1 in Context: Signaling Pathways

The following diagram illustrates the primary molecular pathway targeted by **GSK-J1** in a diabetic wound repair context, showcasing its role from cellular signal to gene expression.

© 2026 Smolecule. All rights reserved.



Click to download full resolution via product page

© 2026 Smolecule. All rights reserved.

Critical Researcher Note on **GSK-J1**

When designing experiments, it is crucial to be aware of a major documented limitation of **GSK-J1**: **it is not cell-permeable** [4]. This is a key reason why it is classified as "unsuitable" as a chemical probe by certain databases. For cellular studies, the cell-permeable prodrug derivative **GSK-J4** is often used, which is converted to **GSK-J1** inside the cell [2].

Guidance for Comparison Testing

For a comprehensive comparison guide, you may need to look beyond the immediate search results, but the following framework is standard in the field.

- **Define the Testing Matrix**: Your guide should compare **GSK-J1** against other common Jumonji domain inhibitors (e.g., JIB-04, IOX-1) across its known targets (KDM5A/B/C, KDM6A/B).
- **Employ Tiered Assays**:
  - **Primary Biochemical Screening**: Use homogeneous, high-throughput demethylase assays (e.g., using AlphaScreen or time-resolved fluorescence resonance energy transfer, TR-FRET) to determine IC_{50} values against a panel of purified KDM enzymes.
  - **Cellular Target Engagement**: Use immunoblotting or immunofluorescence to measure levels of specific histone marks (like H3K27me3 for KDM6 or H3K4me3 for KDM5) in cells after treatment. This confirms the compound is active against its intended target in a complex cellular environment.
  - **Functional Phenotypic Validation**: As shown in the research, include functional assays relevant to your disease model, such as proliferation, apoptosis, and invasion assays, to link target inhibition to a biological effect.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Characterization of a Linked Jumonji Domain of the KDM5/ ... [pmc.ncbi.nlm.nih.gov]

2. Therapeutically targeting head and neck squamous cell ... [nature.com]

© 2026 Smolecule. All rights reserved.

3. Targeting the H3K4 Demethylase KDM5B Reprograms ... [sciencedirect.com]

4. GSK-J1 - Unsuitables [chemicalprobes.org]

To cite this document: Smolecule. [GSK-J1 histone deacetylase cross-reactivity testing]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b529539#gsk-j1-histone-deacetylase-cross-reactivity-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com